

# optimizing Methasulfocarb application rate

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## Compound Focus: Methasulfocarb

CAS No.: 66952-49-6

Cat. No.: S535103

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## Methasulfocarb at a Glance

The following table summarizes the core identity and properties of **Methasulfocarb**, which are fundamental for any experimental design [1].

Property	Description / Value
IUPAC Name	S-4-(mesyloxy)phenyl methyl(thiocarbamate)
CAS RN	66952-49-6
Chemical Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>4</sub> S <sub>2</sub>
Mode of Action	Fungicide; Plant Growth Regulator (Growth retarding activity)
Example Applications	Soil application for rice crops.
EU Approval Status	Not approved [1].

This next table outlines critical physical, environmental fate, and toxicological data that can influence application rates and experimental outcomes.

Property	Value	Notes / Implications
Melting Point	138 °C	[1]
Water Solubility	480 mg/L (at 20°C, pH 7)	Moderate solubility [1].
Octanol-Water Partition Coefficient (Log P)	1.68	Indicates low lipophilicity [1].
Soil Degradation (Aerobic) DT <sub>50</sub>	16 days	Moderate persistence in soil [1].
Aqueous Photolysis DT <sub>50</sub>	Stable	Stable to degradation by light at pH 7 [1].
Acute Oral LD <sub>50</sub> (Rat)	112 mg/kg	Moderate toxicity [1].
Aquatic Chronic Hazard	Class 2 (WGK)	Hazardous to aquatic life with long-lasting effects [2].

## Troubleshooting FAQs and Experimental Guidance

Here are some common experimental challenges and methodological guidelines based on **Methasulfocarb**'s properties.

- **Q1: How stable is Methasulfocarb in my experimental system, and what are the key degradation factors?**
  - **A: Methasulfocarb** has a **moderate soil half-life (DT<sub>50</sub>) of 16 days** but is **stable to aqueous photolysis** [1]. Your primary concern for degradation should be microbial activity in soil or biological media, not light. For long-term experiments, monitor concentration over time.
- **Q2: What is a suitable analytical method for quantifying Methasulfocarb?**
  - **A: Methasulfocarb** is suitable for analysis by **HPLC and gas chromatography (GC)** [2]. You can reference analytical standards for methodology [2].
- **Q3: Why is my applied Methasulfocarb not producing consistent effects?**

- **A:** Inconsistency can stem from soil or media characteristics. **Methasulfocarb** is classified as "**moderately mobile**" [1]. Variable organic matter or clay content across replicates can lead to differing local concentrations and bioavailability. Standardizing your growth medium is crucial for reproducible results.
- **Q4: What safety precautions are essential when handling Methasulfocarb?**
  - **A: Methasulfocarb** has **moderate acute oral toxicity** ( $LD_{50} = 112 \text{ mg/kg}$  in rats) and is classified as **Acute Tox. 3 Oral** [1] [2]. It is also **hazardous to aquatic organisms (Aquatic Chronic 2)** [2]. You must:
    - Wear appropriate personal protective equipment (PPE) including gloves and a lab coat.
    - Avoid ingestion and contact with skin.
    - Prevent release into the environment via sinks or drains.

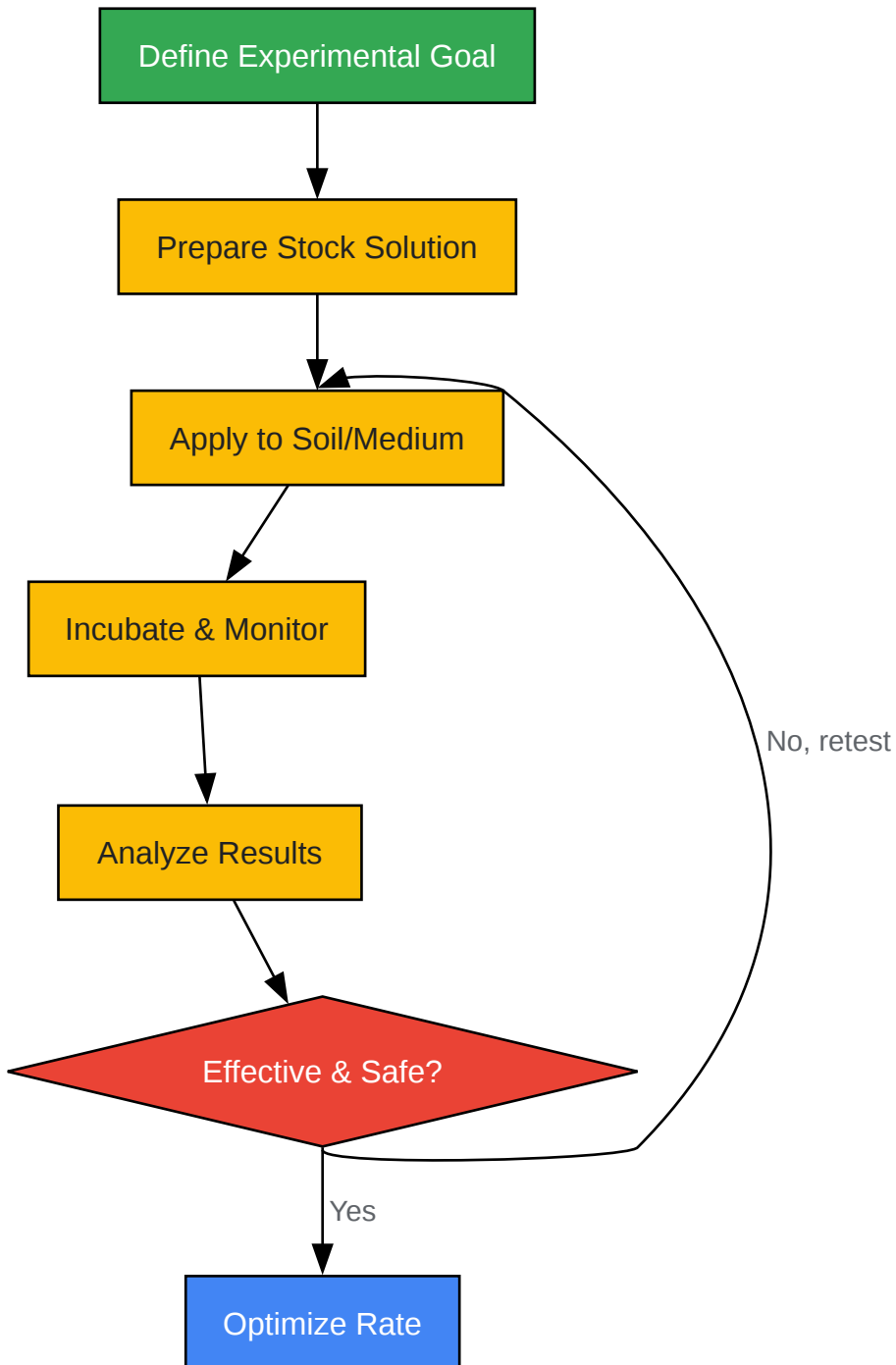
## Example Experimental Protocol

Here is a detailed protocol for a common application: evaluating the efficacy of **Methasulfocarb** as a soil fungicide.

- **1. Objective:** To determine the effective concentration of **Methasulfocarb** for suppressing the soil fungus *Rhizoctonia solani* in a controlled environment.
- **2. Materials:**
  - **Test Substance:** **Methasulfocarb** analytical standard (PESTANAL) [2].
  - **Pathogen:** *Rhizoctonia solani* culture.
  - **Growth Medium:** Sterile potting soil.
  - **Containers:** Small plant pots.
  - **Solvent:** A suitable solvent to create a stock solution.
- **3. Methodology:**
  - **Stock Solution Preparation:** Dissolve the **Methasulfocarb** standard in an appropriate solvent to create a concentrated stock solution.
  - **Soil Drench Application:** Mix the stock solution with water to create a series of treatment solutions. Apply these solutions uniformly to the soil in pots to achieve target concentrations.
  - **Pathogen Inoculation:** Introduce the fungal pathogen to the soil according to standard microbiological techniques.
  - **Incubation & Data Collection:** Maintain pots under controlled conditions. Monitor and record disease incidence, plant growth metrics, and any phytotoxic effects over the trial period.
- **4. Data Analysis:** Determine the effective concentration that reduces disease incidence by 50% and note any observable effects on plant growth.

## Experimental Workflow for Application Rate Optimization

The diagram below visualizes the key stages and decision points in a typical **Methasulfocarb** application rate study.



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This workflow provides a logical framework for optimizing the application rate. The key is to iterate based on the results until an effective and non-phytotoxic concentration is identified [1].

## Further Research and Disclaimers

- **Information Gaps:** The publicly available data is limited. Specific details on **formulation additives, full resistance management strategies, and extensive ecotoxicological profiles** may require direct inquiry with manufacturers or access to proprietary regulatory submissions.
- **Regulatory Disclaimer:** This information is for **research purposes only**. **Methasulfocarb** is **not approved under EU Regulation 1107/2009** [1]. Any application in agriculture or field release is subject to local regulations. Always consult official sources and Safety Data Sheets (SDS) before obtaining or handling the substance.

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## References

1. (Ref: NK 191) Methasulfocarb [sitem.herts.ac.uk]
2. PESTANAL , analytical standard 66952-49-6 Methasulfocarb [sigmaaldrich.com]

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